

Application Notes and Protocols for Mild Condition Iodination Reactions Using Tetramethylammonium Triiodide

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Compound of Interest

Compound Name: *Tetramethylammonium triiodide*

CAS No.: 4337-68-2

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Introduction

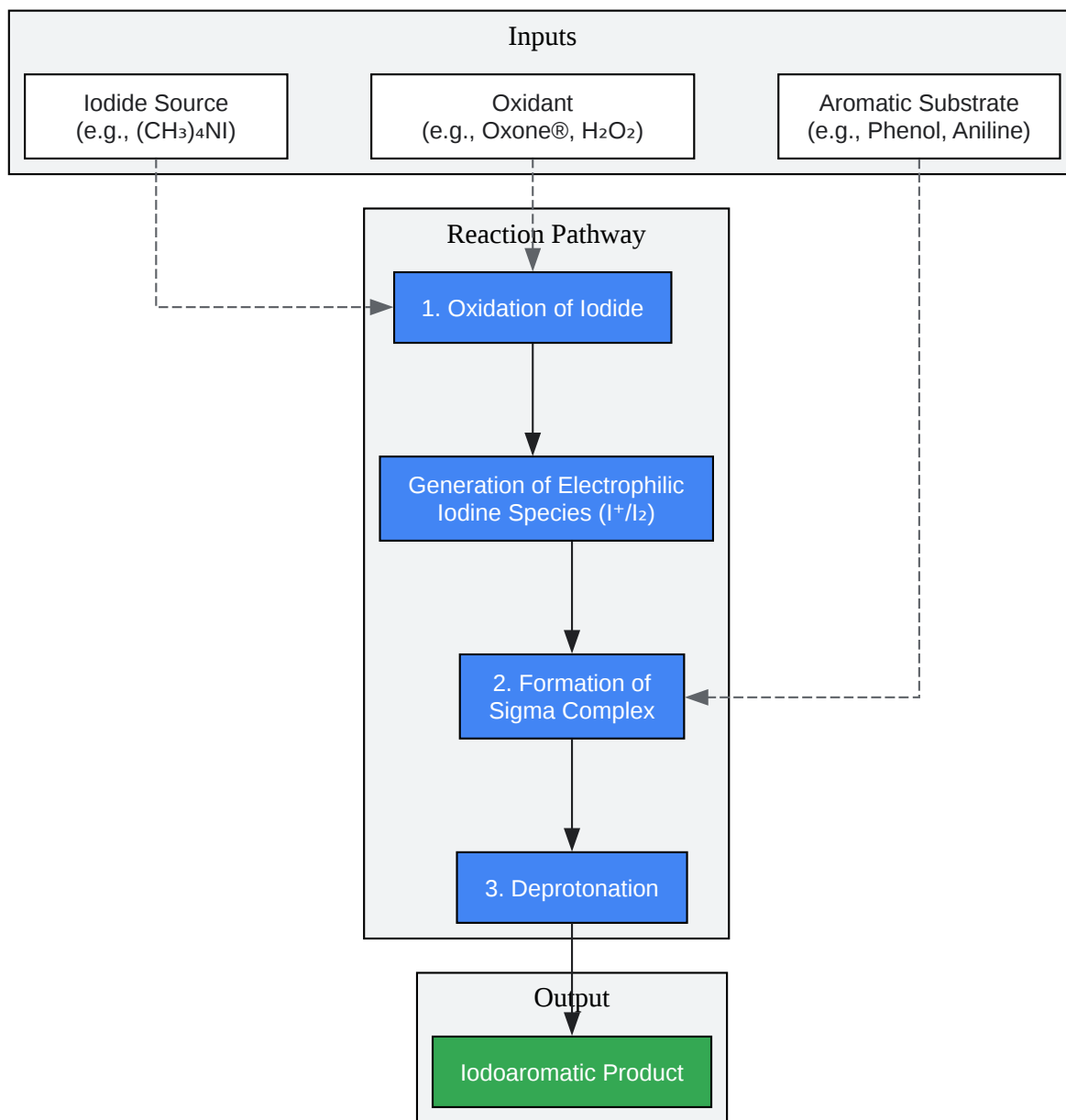
Iodinated aromatic compounds, or iodoarenes, are crucial intermediates in modern organic synthesis, particularly in the development of pharmaceuticals and functional materials.^[1] Their utility arises from the high reactivity of the carbon-iodine bond in various cross-coupling reactions.^[1] **Tetramethylammonium triiodide** ((CH₃)₄NI₃) is a versatile and effective reagent for the iodination of aromatic compounds.^[2] It serves as a stable, solid source of iodine, enabling reactions under mild, often solvent-free conditions, and typically provides high yields.^[2] This document outlines the reaction mechanism, application notes, and detailed protocols for using **tetramethylammonium triiodide** and related in-situ methods for the iodination of aromatic substrates.

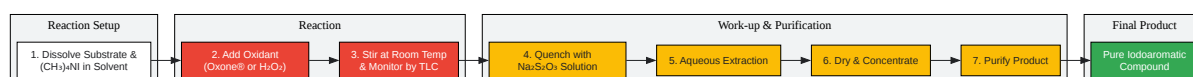
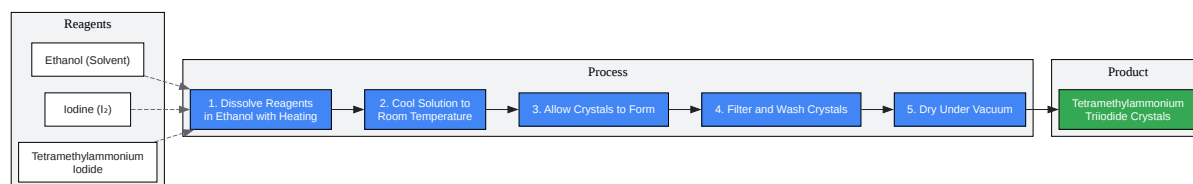
Reaction Mechanism: Electrophilic Aromatic Substitution

The iodination of aromatic compounds using **tetramethylammonium triiodide** or related systems proceeds via an electrophilic aromatic substitution (SEAr) mechanism.^[3] In many protocols, the active iodinating species is generated in situ from tetramethylammonium iodide in the presence of an oxidizing agent.^[3]

The key steps are:

- **Generation of Electrophilic Iodine:** An iodide anion (I^-) from tetramethylammonium iodide is oxidized by an agent like Oxone® or hydrogen peroxide to generate a more reactive electrophilic iodine species, such as molecular iodine (I_2) or an iodonium cation (I^+).^[3] When using **tetramethylammonium triiodide** directly, it acts as the source of electrophilic iodine.
- **Formation of the Sigma Complex:** The electron-rich aromatic ring of the substrate (e.g., phenol, aniline) attacks the electrophilic iodine species. This forms a resonance-stabilized carbocation intermediate known as a sigma complex or arenium ion.^[3]
- **Deprotonation:** A base in the reaction mixture removes a proton from the carbon atom where the iodine has attached, restoring the aromaticity of the ring and yielding the final iodoaromatic product.^[3]





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References

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- 2. Tetramethylammonium Triiodide | Reagent for Research [benchchem.com]
- 3. [benchchem.com](https://www.benchchem.com) [benchchem.com]
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